

# Application Note: Analysis of Triflumizole Residue in Soil using GC-MS

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## Compound of Interest

Compound Name: Triflumizole

Cat. No.: B3432268

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## Introduction

**Triflumizole** is a widely used fungicide for the control of various fungal diseases in crops. Its persistence in soil is a significant concern for environmental safety and food quality. Accurate and sensitive analytical methods are crucial for monitoring its residue levels in soil. This application note provides a detailed protocol for the analysis of **triflumizole** residues in soil using Gas Chromatography-Mass Spectrometry (GC-MS), a robust and reliable technique for the quantification of pesticide residues. The method described herein utilizes a QuEChERS-based sample preparation procedure, which is known for its simplicity, speed, and efficiency.

## Experimental Protocol

This protocol outlines the procedure for the extraction, cleanup, and analysis of **triflumizole** from soil samples.

### Sample Preparation (QuEChERS Method)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues from various matrices.<sup>[1]</sup>

a. Extraction:

- Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.

- Add 10 mL of acetonitrile to the tube.
- Vortex the mixture vigorously for 1 minute to ensure thorough extraction of **triflumizole** from the soil matrix.
- Add the contents of a commercially available QuEChERS extraction salt packet (containing magnesium sulfate, sodium chloride, sodium citrate tribasic dihydrate, and sodium citrate dibasic sesquihydrate) to the tube.
- Immediately cap the tube and shake vigorously for 1 minute.
- Centrifuge the tube at  $\geq 3000 \times g$  for 5 minutes.

b. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer a 1 mL aliquot of the acetonitrile supernatant (upper layer) to a 2 mL d-SPE cleanup tube containing primary secondary amine (PSA) sorbent and magnesium sulfate. PSA is effective in removing organic acids, fatty acids, and sugars that may interfere with the analysis.
- Vortex the tube for 30 seconds.
- Centrifuge at a high relative centrifugal force (e.g.,  $\geq 5000 \times g$ ) for 2 minutes.
- The resulting supernatant is the final extract ready for GC-MS analysis.

## GC-MS/MS Analysis

The analysis is performed using a Gas Chromatograph coupled with a tandem Mass Spectrometer (GC-MS/MS) operating in Multiple Reaction Monitoring (MRM) mode for enhanced selectivity and sensitivity.

a. Instrumental Conditions:

- Gas Chromatograph (GC):
  - Column: HP-5MS (or equivalent), 30 m x 0.25 mm i.d., 0.25  $\mu\text{m}$  film thickness.[2]

- Inlet: Splitless mode at 250 °C.
- Oven Temperature Program: Initial temperature of 150 °C, ramped to 280 °C at 30 °C/min, and held for 10 minutes.[2]
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.[2]
- Injection Volume: 2 µL.[2]
- Mass Spectrometer (MS):
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Ion Source Temperature: 230 °C.
  - Transfer Line Temperature: 280 °C.
  - Acquisition Mode: Multiple Reaction Monitoring (MRM).

b. MRM Transitions for **Triflumizole**:

The selection of precursor and product ions is critical for the selective and sensitive detection of **triflumizole**. The following are suggested MRM transitions, though optimization of collision energies is recommended for specific instrumentation.

Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
278.1	209.1	80	15
278.1	145.1	80	25

Note: The precursor ion often corresponds to a significant fragment from the initial ionization, and product ions are characteristic fragments generated through collision-induced dissociation.

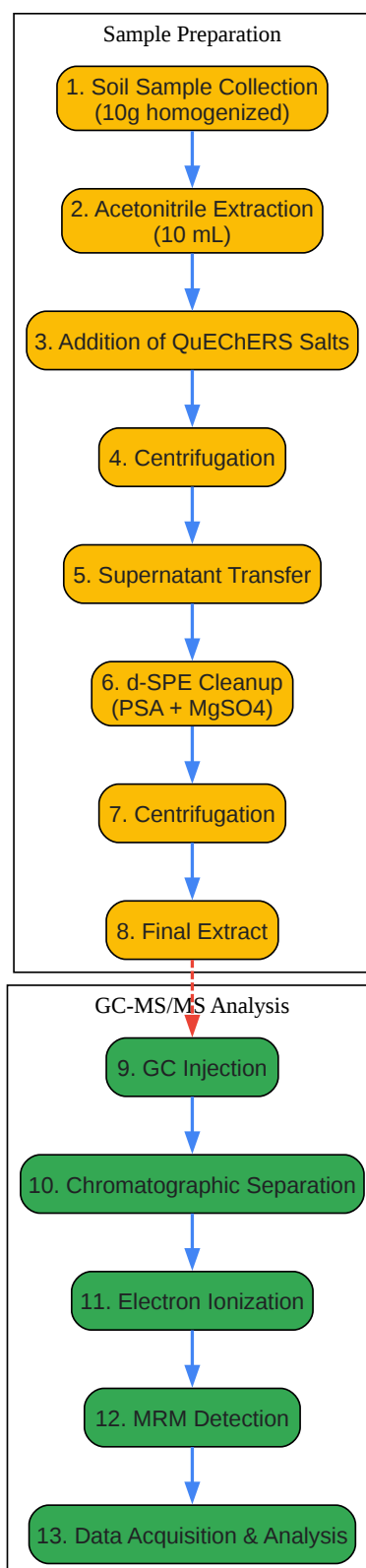
## Data Presentation

The following table summarizes typical quantitative data for the analysis of **triflumizole** in soil based on multi-residue method validation studies.

Parameter	Value	Reference
Linearity (R <sup>2</sup> )	≥ 0.99	[3]
Recovery (%)	70 - 120	[3][4]
Limit of Detection (LOD)	0.003 µg/g (or mg/kg)	[3][4]
Limit of Quantification (LOQ)	0.01 µg/g (or mg/kg)	[3][4]
Relative Standard Deviation (RSD)	< 20%	[4]

## Visualizations

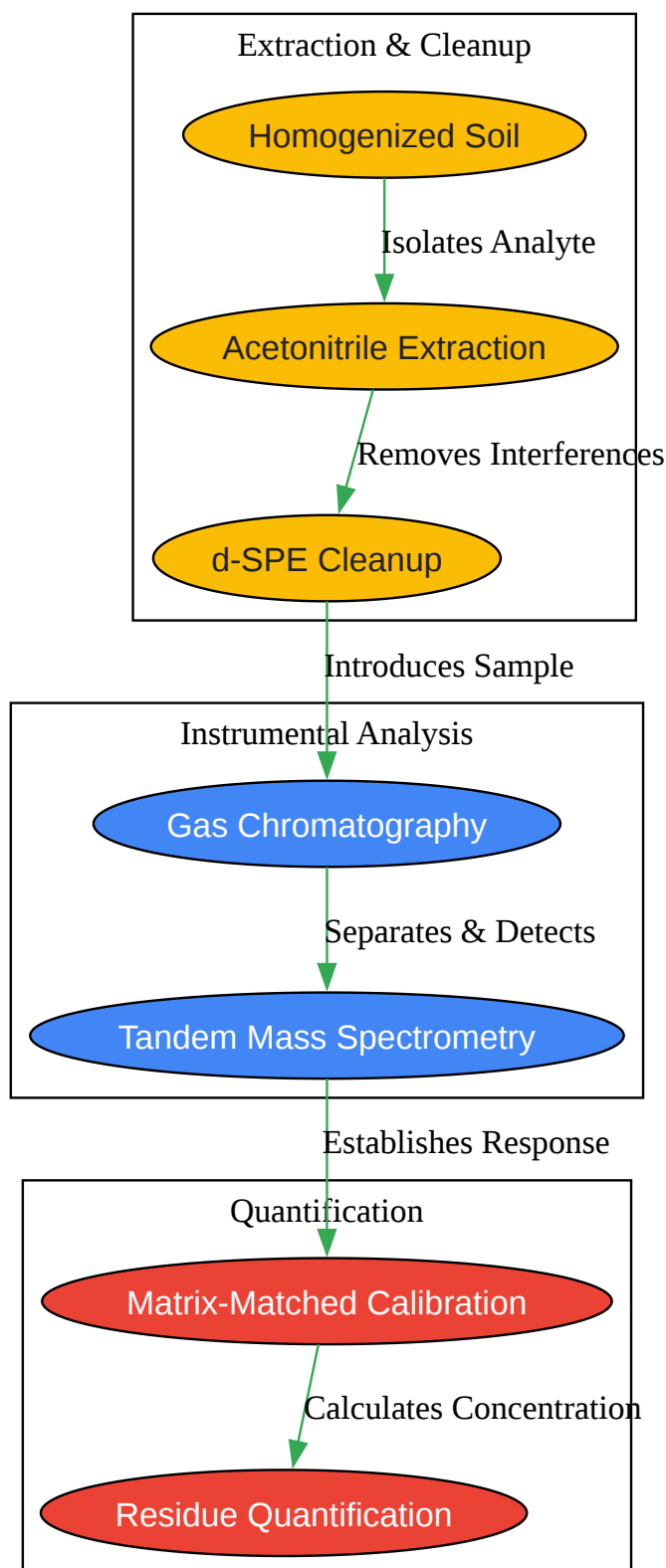
## Experimental Workflow



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Caption: Workflow for **Triflumizole** Residue Analysis in Soil.

## Logical Relationship of Key Analytical Steps



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Caption: Key Steps and Their Logical Flow in the Analytical Method.

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